

Physicochemical properties of pentyl 2-hydroxybenzoate

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Compound of Interest

Compound Name: *Amyl salicylate*

CAS No.: 2050-08-0

Cat. No.: B1664950

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An In-depth Technical Guide on the Physicochemical Properties of Pentyl 2-Hydroxybenzoate

Introduction

Pentyl 2-hydroxybenzoate, commonly known as pentyl salicylate or **amyl salicylate**, is an organic ester formed from salicylic acid and pentanol.[1][2] It is a colorless to pale yellow, viscous liquid recognized for its characteristic sweet, floral, and herbaceous odor.[3][4][5] This compound is extensively utilized in the fragrance and cosmetic industries as a scent component and a fixative in perfumes, soaps, and other personal care products.[1][6] Additionally, it serves as a UV filter in sunscreen formulations and possesses certain antimicrobial properties.[3] This guide provides a detailed overview of its core physicochemical properties, experimental protocols for their determination, and logical workflows related to its synthesis and analysis.

Chemical Identity

This section outlines the fundamental identifiers for pentyl 2-hydroxybenzoate.

Identifier	Value
IUPAC Name	pentyl 2-hydroxybenzoate[6][7]
Synonyms	Pentyl salicylate, Amyl salicylate, Benzoic acid, 2-hydroxy-, pentyl ester[7]
CAS Number	2050-08-0[4][7]
Molecular Formula	C ₁₂ H ₁₆ O ₃ [6][7][8]
Molecular Weight	208.25 g/mol [7]
EINECS Number	218-080-2[7][9]

Physicochemical Properties

The following tables summarize the key quantitative physicochemical data for pentyl 2-hydroxybenzoate.

Physical and Thermodynamic Properties

Property	Value	Conditions
Physical State	Liquid[3][7]	Room Temperature
Appearance	Colorless to pale yellow oily liquid[3][5]	-
Odor	Sweet, floral, herbaceous[3][10]	-
Boiling Point	265 - 270 °C[8][11]	@ 760 mmHg
Melting Point	-20 °C[3] to -12 °C[10][12]	-
Density	1.050 - 1.065 g/cm ³ [5][8][11]	@ 20-25 °C
Flash Point	99.8 °C to 126 °C[4][8][12]	Closed Cup
Vapor Pressure	0.24 Pa[8][13]	@ 20 °C
Refractive Index	1.503 - 1.512[4][8]	@ 20-25 °C

Solubility and Partitioning

Property	Value	Conditions
Water Solubility	5.0 - 5.5 mg/L[4][7][8]	@ 20 °C (Sparingly soluble)[3]
Solubility in Organic Solvents	Soluble in alcohol, ether, chloroform, acetone, benzene[3][13][14]	-
LogP (Octanol/Water Partition Coefficient)	4.18 - 4.4[12][13][15]	-
pKa	8.16 ± 0.30[8][13]	Predicted

Experimental Methodologies

This section details the protocols for the synthesis and determination of key physicochemical properties of pentyl 2-hydroxybenzoate.

Synthesis: Fischer Esterification

Pentyl 2-hydroxybenzoate is commercially synthesized via Fischer esterification.[2][6][12]

- Principle: This method involves the acid-catalyzed reaction between a carboxylic acid (salicylic acid) and an alcohol (amyl alcohol, i.e., pentanol).[6][13] The reaction is reversible.[16] To drive the equilibrium towards the formation of the ester, a strong acid catalyst like sulfuric acid is used, and one of the products (water) is typically removed as it forms.[17]
- Procedure:
 - Salicylic acid is dissolved in an excess of amyl alcohol in a round-bottom flask.[13]
 - A catalytic amount of concentrated sulfuric acid is cautiously added to the mixture.[13][17]
 - The reaction mixture is heated under reflux. A Dean-Stark apparatus or a similar setup can be used to continuously remove the water produced during the reaction, thereby increasing the yield.[17]

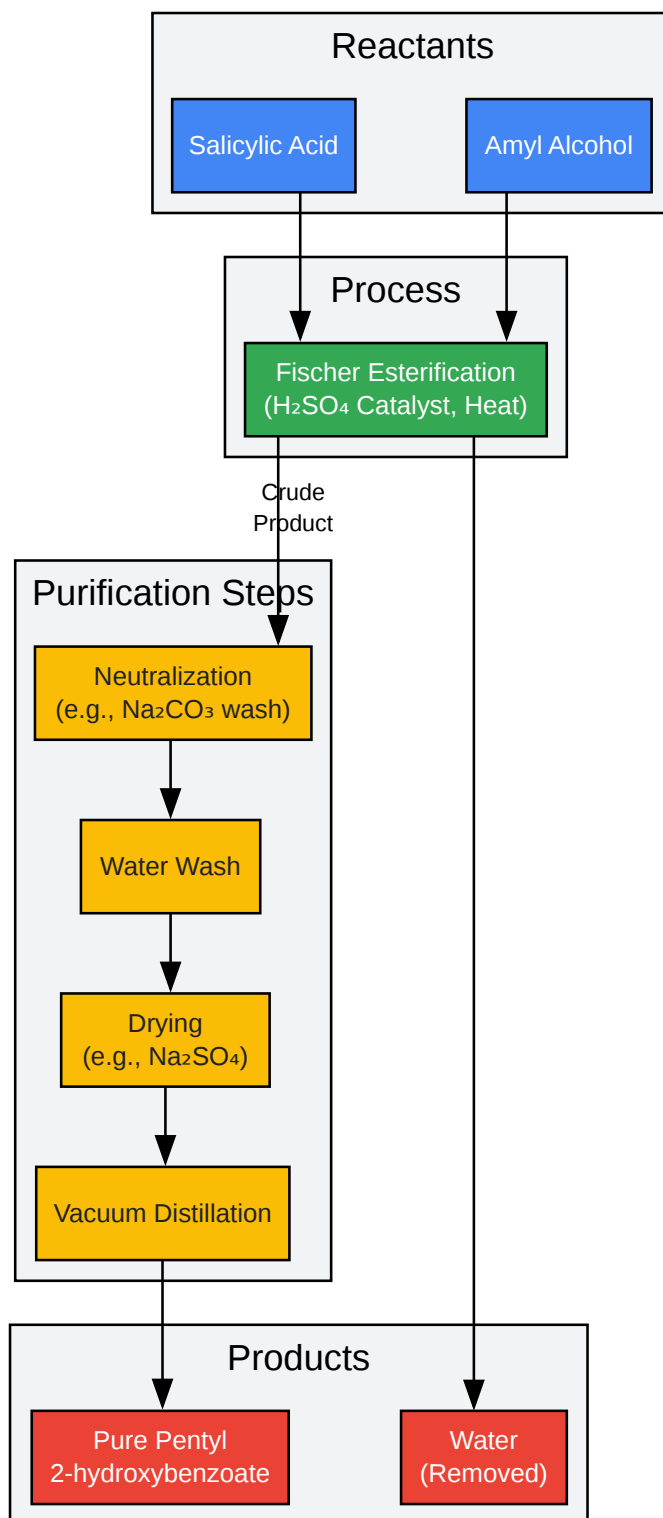
- After the reaction is complete (monitored by techniques like TLC or GC), the mixture is cooled.
- The excess alcohol is removed by distillation.
- The remaining mixture is neutralized, often with a sodium carbonate solution, to remove the acid catalyst and any unreacted salicylic acid.[13]
- The crude ester is washed with water, dried over an anhydrous salt (e.g., sodium sulfate), and purified by vacuum distillation to yield pure pentyl 2-hydroxybenzoate.

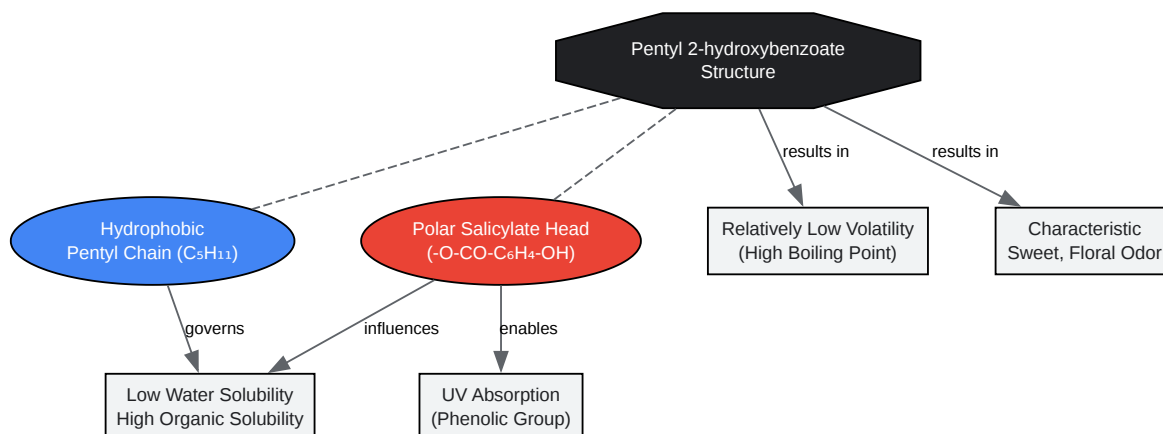
Determination of Physicochemical Properties

- **Density:** The density of the liquid ester can be determined at a specific temperature (e.g., 15 °C or 20 °C) using a hydrometer or a pycnometer according to standard methods like ISO 3675:1998.[18]
- **Boiling Point:** The boiling point is determined by distillation at atmospheric pressure (normal boiling point). The temperature at which the liquid-vapor equilibrium is established is recorded.[19]
- **Water Solubility:** The shake-flask method is a common technique. A surplus of the ester is mixed with a known volume of water in a flask. The mixture is agitated at a constant temperature until equilibrium is reached. The concentration of the ester in the aqueous phase is then measured, often using techniques like UV-Vis spectroscopy or HPLC, to determine its solubility.
- **Purity Analysis (Gas Chromatography - GC):** The purity of the synthesized ester and the composition of isomers can be determined using Gas Chromatography (GC).[20] A sample is vaporized and injected onto the head of a chromatographic column. The components are separated based on their boiling points and interactions with the column's stationary phase. A detector (e.g., Flame Ionization Detector - FID or Mass Spectrometer - MS) quantifies the amount of each component.[20][21]

Visualizations: Workflows and Relationships

The following diagrams illustrate key processes and relationships for pentyl 2-hydroxybenzoate.





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